

analytical methods for 1-(4-Chlorophenyl)pentan-1-amine characterization

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Compound of Interest

Compound Name: 1-(4-Chlorophenyl)pentan-1-amine

Cat. No.: B12970111

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Application Note: Analytical Characterization of **1-(4-Chlorophenyl)pentan-1-amine**

-Butyl-4-chlorobenzylamine Target Audience: Forensic Chemists, Medicinal Chemists, Toxicology Researchers

Executive Summary & Scientific Context

1-(4-Chlorophenyl)pentan-1-amine (CAS 91428-38-5), also known as

-butyl-4-chlorobenzylamine, is a structural homolog of the neurotoxin 4-chloroamphetamine (4-CA). It belongs to the class of ring-substituted

-alkylbenzylamines. In drug development and forensic analysis, this compound represents a critical analyte due to its structural similarity to controlled phenethylamines and cathinones.

This guide provides a definitive protocol for its characterization, distinguishing it from isobaric isomers (e.g., N-propyl-4-chlorophenethylamine) through specific fragmentation patterns and magnetic resonance signatures.

Safety Warning: As a halogenated amphetamine analog, this compound should be handled as a potential neurotoxin and serotonin releasing agent. All protocols require fume hood extraction

and full PPE.

Physicochemical Profile

Property	Value / Descriptor
IUPAC Name	1-(4-Chlorophenyl)pentan-1-amine
Common Name	-Butyl-4-chlorobenzylamine
CAS Number	91428-38-5
Molecular Formula	
Molecular Weight	197.70 g/mol
Exact Mass	197.0971 (monoisotopic)
pKa (Calc.)	~9.5 (Typical for primary benzylic amines)
Solubility	Soluble in MeOH, EtOH, DMSO, ; Insoluble in water (free base)

Method A: Gas Chromatography-Mass Spectrometry (GC-MS)[2]

Rationale: GC-MS is the primary screening tool. For primary amines, derivatization is recommended to improve peak shape and prevent thermal degradation, though direct injection is possible.

Experimental Parameters

- Instrument: Agilent 7890B/5977B MSD (or equivalent).
- Column: HP-5ms Ultra Inert (30 m × 0.25 mm × 0.25 µm).
- Carrier Gas: Helium @ 1.0 mL/min (Constant Flow).
- Inlet: Splitless mode, 250°C.

- Oven Program: 60°C (1 min)

20°C/min

280°C (hold 5 min).

- Ionization: Electron Impact (EI), 70 eV.[\[1\]](#)

Fragmentation Analysis (EI-MS)

The mass spectrum is dominated by

-cleavage, a predictable mechanism for

-substituted amines.

- Molecular Ion (

): m/z 197 (weak). Chlorine isotope signature visible (3:1 ratio at m/z 197/199).

- Base Peak (m/z 140): Formed by the loss of the butyl chain (

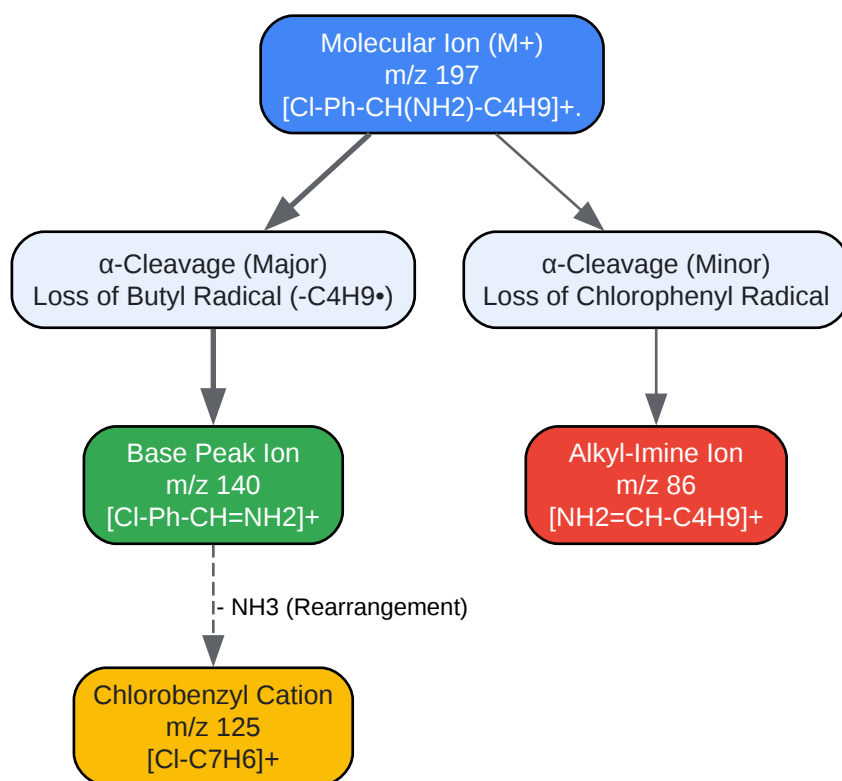
, mass 57). The charge is retained on the resonance-stabilized benzylic iminium ion.

- Diagnostic Value: This peak (m/z 140/142) distinguishes this molecule from its isomer 4-chloro-N-propylphenethylamine, which would fragment via

-cleavage to yield m/z 154 or m/z 44 depending on substitution.

- Minor Peak (m/z 86): Loss of the 4-chlorophenyl radical.

Fragmentation Pathway Diagram



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Figure 1: EI-MS Fragmentation pathway showing the dominant formation of the m/z 140 benzylic iminium ion.

Method B: Nuclear Magnetic Resonance (¹H-NMR)

Rationale: NMR provides unambiguous structural confirmation, specifically verifying the position of the amine and the length of the alkyl chain.

Sample Preparation

- Solvent:

(Deuteriochloroform) or

.

- Concentration: 10 mg/mL.
- Reference: TMS (0.00 ppm).

Spectral Assignment (, 400 MHz)

Position	Shift (ppm)	Multiplicity	Integration	Assignment Logic
Ar-H	7.25 - 7.35	Multiplet (AA'BB')	4H	4-Chlorophenyl ring symmetry.
CH-NH	3.85 - 3.95	Triplet (t)	1H	Benzylic methine proton. Deshielded by Ring + N.
NH	1.40 - 1.80	Broad Singlet	2H	Exchangeable amine protons (shift varies with conc.).
-CH	1.60 - 1.75	Multiplet	2H	Methylene adjacent to the chiral center.
-CH	1.20 - 1.40	Multiplet	4H	Remaining chain methylenes.
Terminal CH	0.85 - 0.90	Triplet (t)	3H	Terminal methyl group of the pentyl chain.

Critical Distinction: The triplet at ~3.9 ppm is diagnostic for the

-substituted benzylamine structure. A phenethylamine isomer (amine at terminal carbon) would show a triplet at ~2.8-3.0 ppm for the

group.

Method C: Infrared Spectroscopy (FTIR-ATR)

Rationale: Rapid intake screening for solid samples.

- Amine Stretches (

): Two weak bands at 3300–3400

(Primary amine doublet).

- Aromatic C-H: Weak stretches >3000

.

- Alkyl C-H: Strong bands at 2850–2960

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- Aromatic Ring Breathing: 1490

and 1590

.

- C-Cl Stretch: Strong characteristic band at 1080–1095

(Para-substituted chlorobenzene).

- Out-of-plane Bending: ~820

(Indicative of para-substitution).

References

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Sources

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